

Comparative Guide: Structure-Activity Relationship (SAR) of 4-Methoxyphenyl - Lactams

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Compound of Interest

Compound Name: 3-Amino-1-ethyl-4-(4-methoxyphenyl)azetidin-2-one

Cat. No.: B11882961

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Executive Summary

Product Class: 4-Methoxyphenyl substituted 2-azetidinones (

-lactams).[1] Primary Application: Tubulin polymerization inhibition (Anticancer) and PBP inhibition (Antibacterial). Verdict: The inclusion of a 4-methoxyphenyl (PMP) pharmacophore at the C4 position of the

-lactam ring significantly enhances lipophilicity and target binding affinity compared to unsubstituted or electron-deficient analogs. Specifically, 3-chloro-4-(4-methoxyphenyl) derivatives function as potent bioisosteres of Combretastatin A-4 (CA-4), overcoming the chemical instability of the natural stilbene while maintaining nanomolar cytotoxicity.

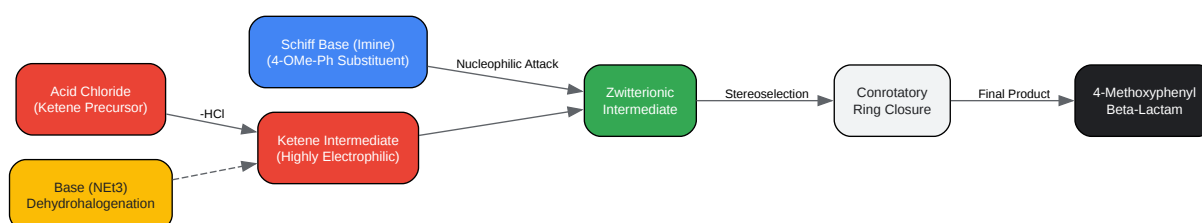
Chemical Synthesis & Workflow

To evaluate the SAR of this scaffold, the Staudinger Ketene-Imine Cycloaddition is the gold-standard protocol. It allows for the stereoselective formation of the ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">

-lactam ring.[2][3] The presence of the electron-donating methoxy group on the imine component facilitates the nucleophilic attack on the ketene, influencing the cis/trans diastereoselectivity.

Mechanism of Action (Synthesis)

The following diagram illustrates the critical pathway for synthesizing the 4-methoxyphenyl -lactam core.



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Figure 1: The Staudinger synthesis pathway.[3][4][5] The electron-rich 4-methoxyphenyl imine accelerates the formation of the zwitterionic intermediate.

Comparative SAR Analysis: Anticancer Potency

The most compelling data for 4-methoxyphenyl

-lactams lies in their ability to mimic Combretastatin A-4 (CA-4), a vascular disrupting agent. The

-lactam ring acts as a rigid bridge, replacing the unstable ethylene bridge of CA-4.

Comparative Data: Cytotoxicity (MCF-7 Breast Cancer Lines)

The table below compares the "Product" (Optimized 4-OMe

-lactam) against structural alternatives and the positive control (CA-4).

Compound Class	C4 Substituent (Ring B)	C3 Substituent	IC50 (nM)	Relative Potency	Stability
Product (10n)	3-hydroxy-4-methoxyphenyl	-Cl	17	High	Stable
Alternative A	4-methoxyphenyl (No 3-OH)	-Cl	58	Moderate	Stable
Alternative B	4-chlorophenyl (EWG)	-Cl	>1000	Low	Stable
Alternative C	Phenyl (Unsubstituted)	-Cl	>5000	Inactive	Stable
Alternative D	3-hydroxy-4-methoxyphenyl	-Cl, -Cl (Gem-dichloro)	31	High	Stable
Control (CA-4)	3-hydroxy-4-methoxyphenyl	(Stilbene Bridge)	4	Very High	Unstable

Key Insight: The 4-methoxyphenyl group is essential for binding to the colchicine site of tubulin. Replacing it with an electron-withdrawing group (Alternative B) or removing it (Alternative C) abolishes activity. The Product (10n) retains the nanomolar potency of CA-4 but offers superior chemical stability due to the

-lactam scaffold.

Comparative SAR Analysis: Antibacterial Activity

While the anticancer activity relies on steric mimicry, antibacterial activity (against MRSA and M. tuberculosis) relies on the electrophilicity of the

-lactam carbonyl to acylate Penicillin-Binding Proteins (PBPs).

Comparative Data: MIC Values (g/mL)

Comparison of N1-substituted bis-indolyl

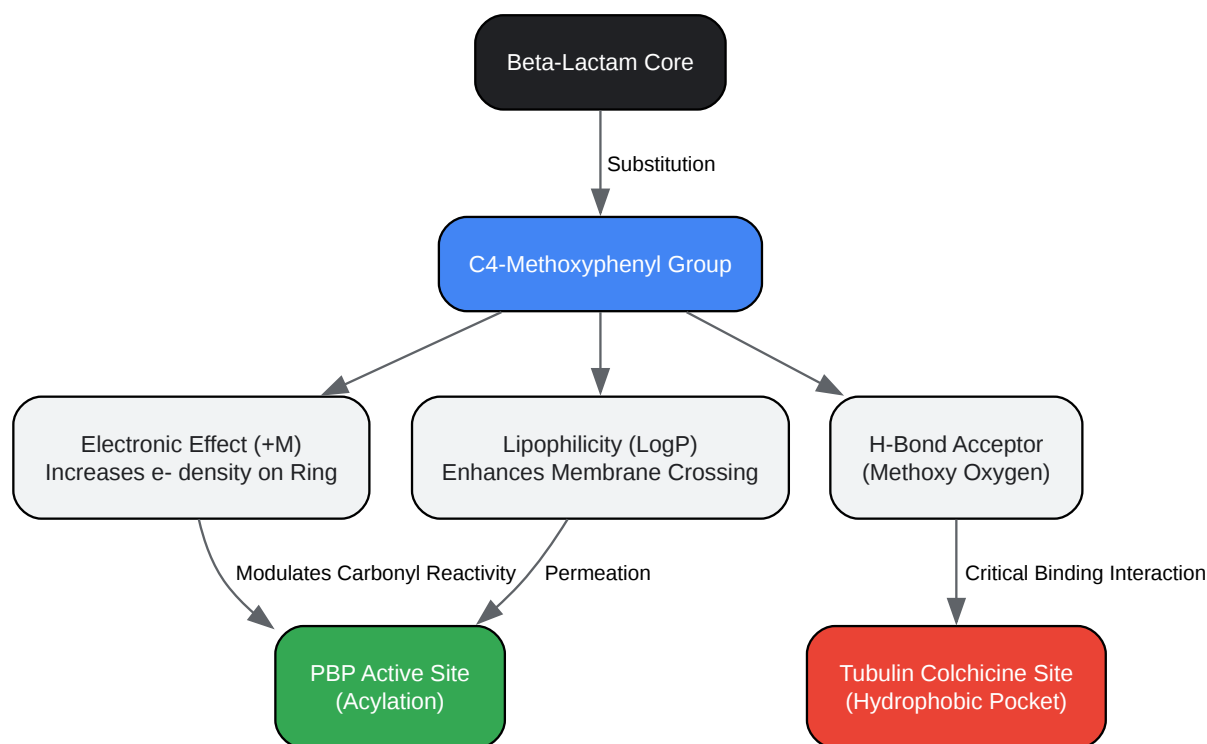
-lactams against *S. aureus*.

Compound	C4 Substituent	N1 Substituent	MIC (<i>S. aureus</i>)	Mechanistic Note
Product	4-Methoxyphenyl	Benzothiazole	4.0	Balanced Lipophilicity
Alternative X	4-Nitrophenyl	Benzothiazole	32.0	Reduced Cell Permeability
Alternative Y	4-Dimethylaminophenyl	Benzothiazole	8.0	Bulky, Steric Clash
Control	Ampicillin	-	1.5	Standard of Care

Key Insight: The 4-methoxyphenyl group provides an optimal balance of lipophilicity (LogP) for membrane permeation without introducing excessive steric bulk that hinders PBP active site access.

Mechanistic Logic & Signaling

Understanding why the 4-methoxyphenyl group works requires analyzing the molecular interactions.



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Figure 2: Mechanistic impact of the 4-methoxyphenyl substituent on biological targets.

Experimental Protocols

A. Synthesis of 3-chloro-4-(4-methoxyphenyl)-azetidin-2-one

Rationale: This protocol uses the Staudinger reaction to generate the core scaffold.[2]

- **Imine Formation:** Reflux 4-methoxybenzaldehyde (10 mmol) and the appropriate amine (10 mmol) in dry ethanol for 4 hours. Evaporate solvent to obtain the Schiff base.
- **Cycloaddition:** Dissolve the Schiff base (10 mmol) and triethylamine (30 mmol) in anhydrous dichloromethane (DCM) at 0°C.
- **Addition:** Dropwise add chloroacetyl chloride (15 mmol) in DCM over 30 minutes.

- Reaction: Stir at room temperature for 12-18 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1).
- Workup: Wash with water, saturated NaHCO₃, and brine. Dry over Na₂SO₄.
- Purification: Recrystallize from ethanol or purify via column chromatography (Silica gel).

B. Tubulin Polymerization Assay (In Vitro)

Rationale: To verify if the compound acts as a direct tubulin inhibitor like CA-4.

- Preparation: Use purified bovine brain tubulin (0.4 mg) in PEM buffer (80 mM PIPES, 1 mM EGTA, 1 mM MgCl₂, pH 6.9).
- Incubation: Add GTP (1 mM) and the test compound (at varying concentrations, e.g., 1-10 M) to the tubulin solution on ice.
- Initiation: Transfer to a 37°C cuvette holder in a spectrophotometer.
- Measurement: Monitor turbidity (absorbance) at 350 nm for 30 minutes.
- Analysis: Compare the V_{max} (rate of polymerization) against the Vehicle control (DMSO) and Positive control (CA-4). A flat line indicates inhibition.

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